

what is Ledoxantrone used for in research

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Compound Focus: Ledoxantrone

CAS No.: 113457-05-9

Cat. No.: S548628

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Ledoxantrone in Clinical Research

The table below summarizes the key research details for **Ledoxantrone** based on the search results.

Attribute	Description
Research Type	Preclinical and Clinical (Phase II trials) [1]
Primary Investigated Uses	Treatment of metastatic colorectal cancer and hormone-refractory prostate cancer [1]
Reported Efficacy	Demonstrated weak activity in clinical trials [1]
Molecular Structure	Features an indazole scaffold [1]

Information on **Ledoxantrone** is sparse. It was investigated in Phase II clinical trials over two decades ago. One study focused on **metastatic colorectal cancer**, and another on **hormone-refractory prostate cancer** conducted between 1999 and 2004; however, it demonstrated only **weak activity** in these conditions [1].

Experimental Context and Workflow

The available information does not include detailed experimental protocols for **Ledoxantrone**. Its development followed a standard pathway for anticancer drug evaluation, as illustrated below.

Ledoxantrone's documented research pathway from discovery to clinical trial outcomes.

Research Implications and Future Directions

The investigation into **Ledoxantrone**, while not resulting in a marketed therapy, provides valuable insight for researchers. It highlights that:

- The **indazole motif**, which forms the core structure of **Ledoxantrone**, remains a scaffold of significant interest in medicinal chemistry for developing new anticancer agents and other therapeutics [1].
- Research on liposomal formulations of other drugs, such as **Mitoxantrone**, is actively exploring ways to improve drug targeting, enhance efficacy, and reduce side effects like cardiotoxicity [2] [3] [4]. While these studies do not involve **Ledoxantrone**, they demonstrate the ongoing efforts to optimize chemotherapeutic agents, which could be relevant for future research on related compounds.

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References

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